

Application Note & Protocol: Evaluating the Ecotoxicological Effects of Azinphos-ethyl on Algal Growth

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Compound of Interest						
Compound Name:	Azinphos-ethyl					
Cat. No.:	B1666443	Get Quote				

Audience: This document is intended for researchers, scientists, and professionals in environmental science and drug development involved in ecotoxicology testing.

Introduction: **Azinphos-ethyl** is a broad-spectrum organophosphate insecticide and acaricide used to control chewing and sucking pests on agricultural crops.[1] As with many agricultural chemicals, runoff can lead to the contamination of aquatic ecosystems. **Azinphos-ethyl** acts as an acetylcholinesterase (AChE) inhibitor, a mechanism primarily known for its neurotoxicity in animals.[1][2] However, its presence in water bodies poses a significant threat to non-target organisms, including algae, which are primary producers and form the base of most aquatic food webs. Assessing the phytotoxicity of such compounds is crucial for understanding their environmental impact.

This protocol provides a detailed methodology for studying the effect of **Azinphos-ethyl** on the growth of freshwater microalgae, based on internationally recognized guidelines such as the OECD Guideline 201 for "Freshwater Alga and Cyanobacteria, Growth Inhibition Test".[3][4] The procedure outlines the preparation of test cultures, exposure conditions, and various methods for quantifying algal growth inhibition, including direct cell counts, chlorophyll-a content analysis, and biomass determination by dry weight.

Experimental Protocol



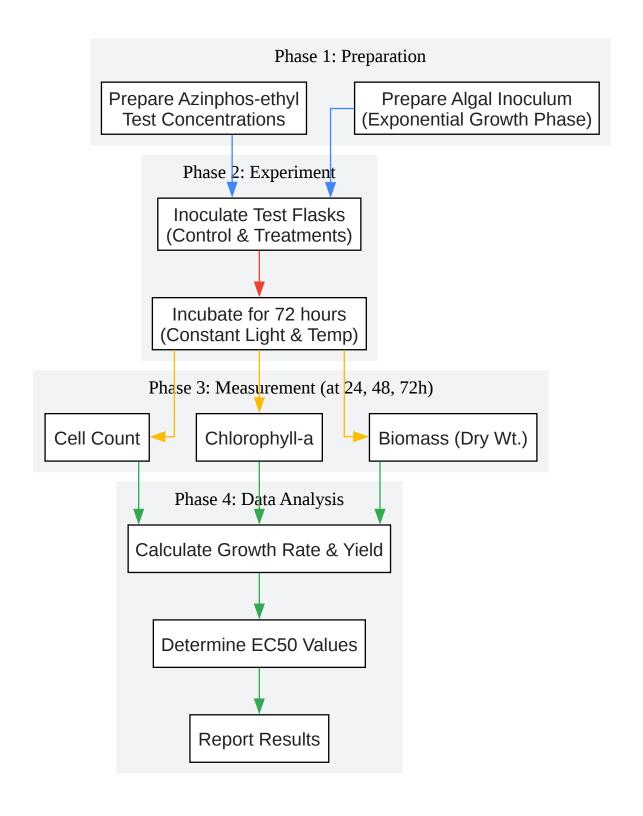
This protocol describes a 72-hour static toxicity test to determine the concentration of **Azinphos-ethyl** that inhibits algal growth.[3][4]

Materials and Reagents

- Test Organism: A non-motile, unicellular green alga, such as Pseudokirchneriella subcapitata (formerly Selenastrum capricornutum) or Tetradesmus obliquus.[5][6]
- Azinphos-ethyl: Analytical grade standard.
- Solvent: Acetone or other suitable solvent for dissolving Azinphos-ethyl (if necessary).
- Algal Culture Medium: Sterile OECD or AAP growth medium.[4]
- Glassware: Sterile Erlenmeyer flasks (e.g., 250 mL), volumetric flasks, pipettes, and graduated cylinders.[6]
- Equipment:
 - Growth chamber or incubator with controlled temperature and continuous fluorescent illumination.
 - Compound microscope.
 - Hemocytometer (e.g., Neubauer chamber).[7]
 - Spectrophotometer.
 - Centrifuge.
 - Glass fiber filters (e.g., Whatman GF/C).[8]
 - Drying oven.
 - Analytical balance (accurate to 0.1 mg).

Experimental Workflow Diagram





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Caption: Workflow for Azinphos-ethyl algal toxicity testing.



Procedure

- Preparation of Test Solutions:
 - Prepare a primary stock solution of Azinphos-ethyl in a suitable solvent.
 - Conduct a preliminary range-finding test to determine the approximate toxicity range.
 - Based on the range-finding test, prepare at least five test concentrations in a geometric series (e.g., 0.1, 0.2, 0.4, 0.8, 1.6 mg/L).[3]
 - Prepare a control group containing only the culture medium and, if applicable, the same concentration of solvent used in the highest test concentration.
 - Use three replicates for each test concentration and the control.[4]
- Algal Inoculum Preparation:
 - Use an algal culture in the exponential growth phase. This ensures that the algae are healthy and actively dividing.[4]
 - Determine the cell density of the stock culture.
 - Calculate the volume of inoculum needed to achieve a starting cell density of approximately 1 x 10⁴ cells/mL in each test flask.[6]
- Test Incubation:
 - Add the calculated volume of algal inoculum to each flask containing the control and test solutions. The final volume in each flask should not exceed 50% of the flask's total volume to ensure adequate gas exchange.
 - Incubate the flasks for 72 hours under continuous, uniform illumination and constant temperature (e.g., 21-24°C).[4]
 - Shake the flasks at least once a day to ensure a homogenous suspension of cells.[9]

Algal Growth Measurement Protocols



Measure algal growth in each replicate flask at 24, 48, and 72 hours.

Protocol: Direct Cell Count via Hemocytometer

- Sample Preparation: Vigorously mix the sample flask to ensure a homogenous culture. Pipette a small aliquot (e.g., 1 mL) from the flask.[10] If the cell density is high, perform a serial dilution.
- Loading: Place a clean coverslip over the counting chamber of the hemocytometer. Pipette approximately 10 μL of the algal suspension into the V-shaped groove to fill the chamber via capillary action.[11]
- Counting:
 - Place the hemocytometer on the microscope stage.
 - Count the cells within the large central square (or a subset of squares depending on density).[12]
 - To avoid double-counting, count cells touching the top and left lines of a square, but not those touching the bottom and right lines.[10]
 - Repeat the count for the second chamber and for all replicates.
- Calculation: Calculate the cell density using the formula:
 - Cells/mL = (Average cell count per large square) x (Dilution factor) x 10⁴[12]

Protocol: Chlorophyll-a Content via Spectrophotometry

- Sample Collection: Filter a known volume of algal culture (e.g., 10-50 mL) through a glass fiber filter.
- Pigment Extraction:
 - Place the filter in a centrifuge tube.



- Add a specific volume (e.g., 5-10 mL) of a solvent like 90% acetone or warm ethanol.[13]
 [14]
- Grind the filter with a pestle or use sonication to disrupt the cells and release the pigments.[15]
- Store the tubes in the dark at 4°C for 12-24 hours to ensure complete extraction.
- Measurement:
 - Centrifuge the extract to pellet the filter and cell debris.
 - Carefully transfer the supernatant to a cuvette.
 - Measure the absorbance at 663 nm, 646 nm, and 710 nm (for turbidity correction) using the solvent as a blank.[15]
- Calculation: Use standard equations (e.g., trichromatic equations) to calculate the concentration of Chlorophyll-a (μg/L).[13]

Protocol: Biomass via Dry Weight Measurement

- Preparation: Pre-combust glass fiber filters to remove organic matter and dry them in an oven at ~100°C until a constant weight is achieved. Record the pre-weight of each filter.[8]
- Filtration: Filter a known volume of algal culture through a pre-weighed filter.[16]
- Washing: Rinse the filter with distilled water to remove salts from the culture medium.
- Drying: Place the filter in a drying oven at 60-100°C for 24 hours or until a constant weight is achieved.[8][16]
- Weighing: Let the filter cool in a desiccator before weighing it on an analytical balance.
- Calculation:
 - Biomass (g/L) = (Post-weight Pre-weight) / Volume of culture filtered (L)



Data Presentation and Analysis

Summarize all quantitative data in tables for clear comparison. The primary endpoints are the inhibition of the average specific growth rate and the yield (biomass at 72h).[4]

Quantitative Data Summary

Table 1: Algal Cell Density (cells/mL x 104) over 72 hours

Azinphos-ethyl (mg/L)	0h	24h	48h	72h
Control (0)	1.0	4.5	18.2	65.5
0.1	1.0	4.2	15.1	50.1
0.2	1.0	3.8	11.5	33.0
0.4	1.0	2.5	6.0	12.1
0.8	1.0	1.5	2.5	3.5

| 1.6 | 1.0 | 1.1 | 1.3 | 1.4 |

Table 2: Endpoint Measurements at 72 hours and Calculated Inhibition

Azinphos-ethyl (mg/L)	Yield (Dry Wt. mg/L)	% Inhibition (Yield)	Avg. Growth Rate (day ⁻¹)	% Inhibition (Growth Rate)
Control (0)	145.3	0%	1.39	0%
0.1	110.8	23.7%	1.30	6.5%
0.2	73.2	49.6%	1.17	15.8%
0.4	26.8	81.6%	0.83	40.3%
0.8	7.8	94.6%	0.40	71.2%

| 1.6 | 3.1 | 97.9% | 0.11 | 92.1% |

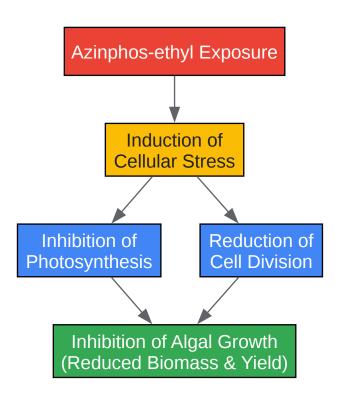


Determination of EC50

The EC₅₀ (Median Effective Concentration) is the concentration of **Azinphos-ethyl** that causes a 50% reduction in a measured endpoint compared to the control.[17] This value can be calculated for both yield and growth rate by plotting the percent inhibition against the logarithm of the test substance concentration and using regression analysis.

Mechanism of Action and Signaling

Azinphos-ethyl's primary mode of action is the inhibition of acetylcholinesterase (AChE).[2] While its role in algae is not as well-defined as in animals, exposure to such pesticides induces a general stress response. This stress can disrupt critical cellular processes, including photosynthesis and cell division, ultimately leading to the observed inhibition of growth.[5][18]



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Caption: Conceptual pathway of **Azinphos-ethyl** toxicity in algae.

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